

DYRKs-IN-1 stability, storage conditions, and shelf life

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Compound of Interest

Compound Name: DYRKs-IN-1

Cat. No.: B12429621

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DYRKs-IN-1 Technical Support Center

This technical support guide provides detailed information on the stability, storage, and handling of **DYRKs-IN-1**, a potent inhibitor of Dual-specificity tyrosine-phosphorylation-regulated kinases (DYRKs).^[1] It is intended for researchers, scientists, and drug development professionals to ensure the integrity and optimal performance of the compound in experimental settings.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: How should I store the solid (powder) form of DYRKs-IN-1 hydrochloride?

The solid form of **DYRKs-IN-1** hydrochloride should be stored at 4°C in a tightly sealed container, away from moisture.^[2]^[3] For long-term storage, -20°C is also an option.^[4] Proper storage is crucial to maintain the compound's stability.

Q2: What is the recommended procedure for preparing a stock solution?

To prepare a stock solution, we recommend using a high-quality, newly opened solvent such as DMSO.^[2] The process may require sonication and warming (up to 60°C) to achieve complete

dissolution.[2] For a detailed step-by-step guide, please refer to the "Experimental Protocols" section.

Q3: I'm having trouble dissolving the compound. What can I do?

If you encounter solubility issues with **DYRKs-IN-1** hydrochloride in DMSO:

- **Verify Solvent Quality:** Hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the compound. Always use newly opened, anhydrous DMSO.[2]
- **Apply Heat and Sonication:** Gently warm the solution to 60°C and use an ultrasonic bath to aid dissolution.[2]
- **Check Concentration:** Ensure you are not exceeding the maximum solubility of 31.25 mg/mL (50.04 mM) in DMSO.[2]

Q4: How should I store the stock solution, and for how long is it stable?

Once prepared, stock solutions should be aliquoted into single-use vials to prevent degradation from repeated freeze-thaw cycles.[5] Store the aliquots sealed and protected from moisture under the following conditions:

- -80°C: Stable for up to 6 months.[2][6]
- -20°C: Stable for up to 1 month.[2][6]

Q5: Is the compound stable under normal laboratory conditions?

DYRKs-IN-1 is stable under the recommended storage conditions.[4] However, it should be protected from direct sunlight, sources of ignition, and incompatible materials such as strong acids, alkalis, and oxidizing agents.[4] For in vivo experiments, it is highly recommended to prepare fresh working solutions from the stock and use them on the same day.[6]

Q6: Are there any specific safety precautions I should take when handling DYRKs-IN-1?

Yes, standard laboratory safety protocols should be followed. Avoid inhalation of the powder and prevent contact with skin and eyes by using appropriate personal protective equipment (PPE), including gloves and safety goggles.^[4] Handle the compound in a well-ventilated area.^[4]

Data Presentation

Storage Conditions and Shelf Life

Form	Storage Temperature	Shelf Life	Special Conditions
Solid (Powder)	4°C	Not specified, 2 years for similar compounds ^[7]	Sealed, away from moisture ^[2]
-20°C	Not specified, 3 years for similar compounds ^[7]	Sealed, away from moisture ^[4]	
Stock Solution	-80°C	6 months	Sealed, away from moisture, avoid freeze-thaw ^{[2][5][6]}
-20°C	1 month	Sealed, away from moisture, avoid freeze-thaw ^{[2][5][6]}	

Solubility Data

Solvent	Maximum Solubility	Notes
DMSO	31.25 mg/mL (50.04 mM) ^[2]	Requires ultrasonic warming and heating to 60°C. Use newly opened DMSO. ^[2]
Water	< 0.1 mg/mL	Considered insoluble. ^[2]

Experimental Protocols

Protocol for Preparing a DYRKs-IN-1 Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

- **DYRKs-IN-1** hydrochloride (solid)
- Anhydrous, newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated scale
- Vortex mixer
- Water bath or heat block set to 60°C
- Ultrasonic bath

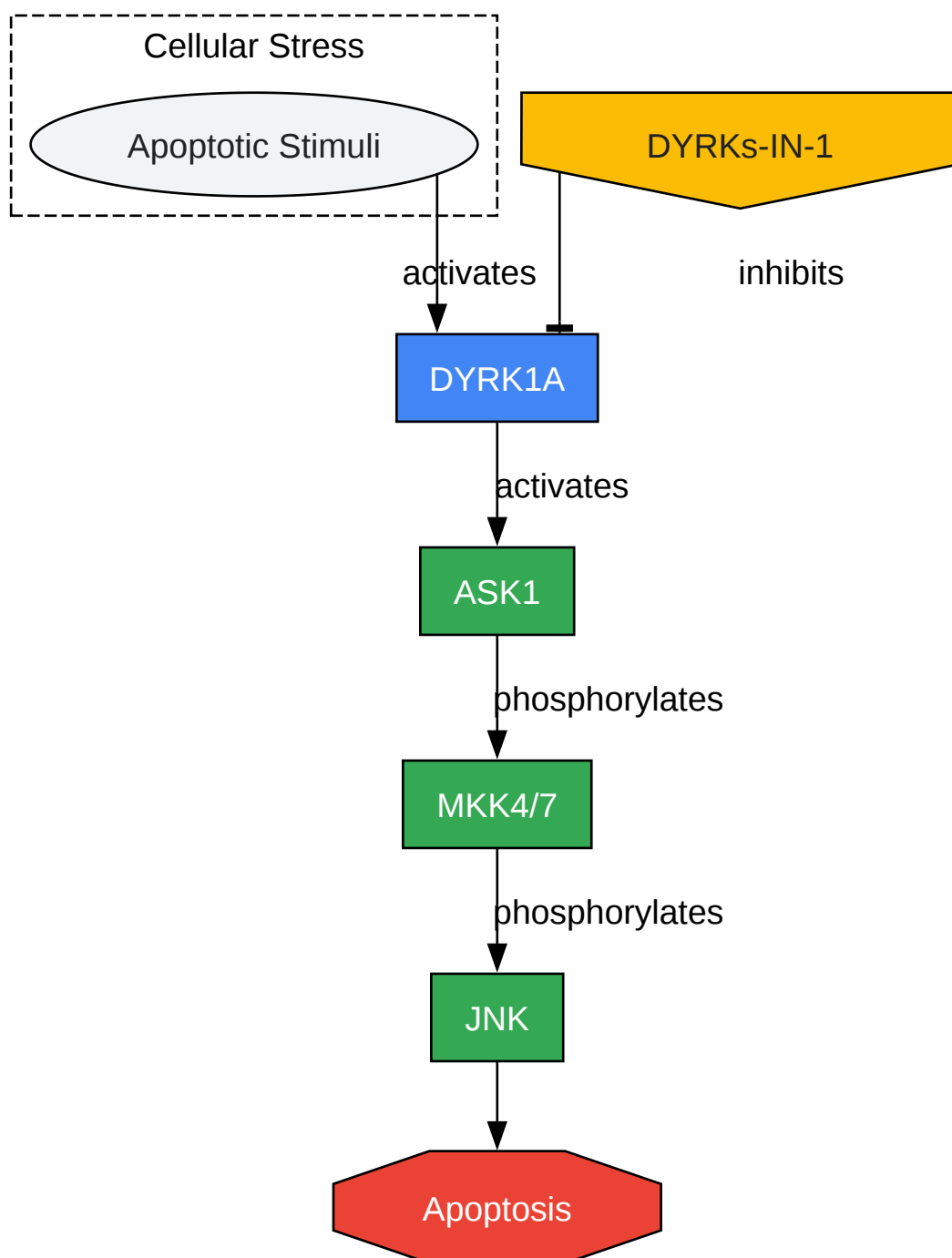
Procedure:

- **Weighing:** Accurately weigh the desired amount of solid **DYRKs-IN-1** hydrochloride in a sterile tube. (Molecular Weight: 624.52 g/mol)[\[2\]](#)
- **Solvent Addition:** Add the calculated volume of DMSO to achieve the target concentration. For example, to make a 10 mM solution, add 160.12 µL of DMSO per 1 mg of compound.
- **Initial Dissolution:** Vortex the mixture thoroughly for 1-2 minutes.
- **Heating and Sonication:** If the compound is not fully dissolved, place the tube in a 60°C water bath or heat block for 5 minutes.[\[2\]](#) Following heating, place the tube in an ultrasonic bath for 10-15 minutes.[\[2\]](#)
- **Visual Inspection:** Visually inspect the solution to ensure no solid particles remain. Repeat step 4 if necessary until the solution is clear.

- Aliquoting: Once fully dissolved, dispense the stock solution into single-use aliquots in sterile, tightly sealed vials.
- Storage: Immediately store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[\[2\]](#)[\[6\]](#)

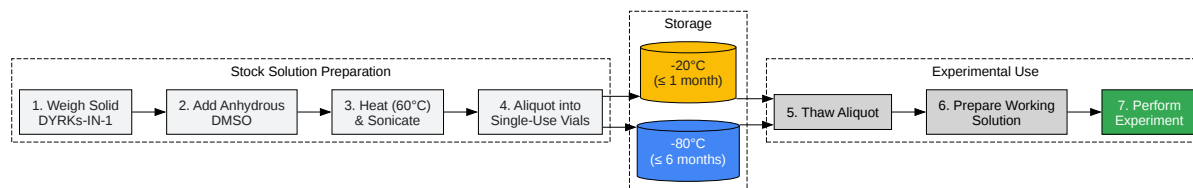
Visualizations

Signaling Pathway and Experimental Workflow



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Caption: Simplified DYRK1A signaling in the ASK1-JNK apoptosis pathway.



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Caption: Workflow for preparation and use of **DYRKs-IN-1** solutions.

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